

Technical Guide: Storage and Handling of Cyanine5.5 Alkyne Chloride

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Compound of Interest

Compound Name: Cyanine5.5 alkyne chloride

Cat. No.: B12278790

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This guide provides an in-depth overview of the optimal storage and handling conditions for **Cyanine5.5 alkyne chloride**, a near-infrared (NIR) fluorescent dye crucial for various bio-conjugation applications in research and drug development. Adherence to these guidelines is essential to ensure the stability, purity, and performance of the compound.

Overview of Cyanine5.5 Alkyne Chloride

Cyanine5.5 (Cy5.5) alkyne chloride is a fluorescent dye featuring a terminal alkyne group. This functional group allows it to be covalently conjugated to molecules containing an azide group through a copper-catalyzed click chemistry reaction.^{[1][2]} Its fluorescence in the near-infrared spectrum (excitation ~678-684 nm, emission ~694-710 nm) makes it an ideal probe for in vivo imaging and other applications where minimizing background autofluorescence is critical.^{[2][3][4]}

Storage Conditions

Proper storage is critical to prevent degradation and maintain the fluorescent properties of the dye. The recommended conditions vary depending on whether the product is in its solid, lyophilized form or dissolved in a solvent.

Data Summary: Recommended Storage Conditions

Form	Temperature	Duration	Additional Requirements
Solid (Lyophilized)	-20°C	Up to 24 months[4][5]	Protect from light; store desiccated[4][6]
4°C	Not specified	Protect from light[3]	
Stock Solution (in Solvent)	-80°C	Up to 6 months[3]	Protect from light; aliquot to avoid freeze-thaw cycles[3]
-20°C	Up to 1 month[3]	Protect from light; aliquot to avoid freeze-thaw cycles[3]	

Note: While some suppliers ship the solid product at ambient temperature, long-term storage should be at the recommended refrigerated or frozen temperatures.[4][6]

Experimental Protocols: Handling and Solution Preparation

Correct handling and preparation of stock solutions are paramount for experimental success.

3.1. Reconstitution of Solid Dye

- **Equilibration:** Before opening, allow the vial of lyophilized **Cyanine5.5 alkyne chloride** to warm to room temperature. This prevents condensation of moisture, which can degrade the compound.
- **Solvent Selection:** The dye is readily soluble in organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[5][6][7] It is practically insoluble in water.[7]
 - **Critical Note on DMSO:** Use newly opened, anhydrous-grade DMSO for reconstitution. Hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product.
[3]

- **Reconstitution:** Add the appropriate volume of the chosen solvent to the vial to achieve the desired stock concentration. For example, to create a 10 mM stock solution from 1 mg of the dye (MW: 656.30 g/mol), add approximately 152 μ L of solvent. Vortex briefly to ensure complete dissolution.

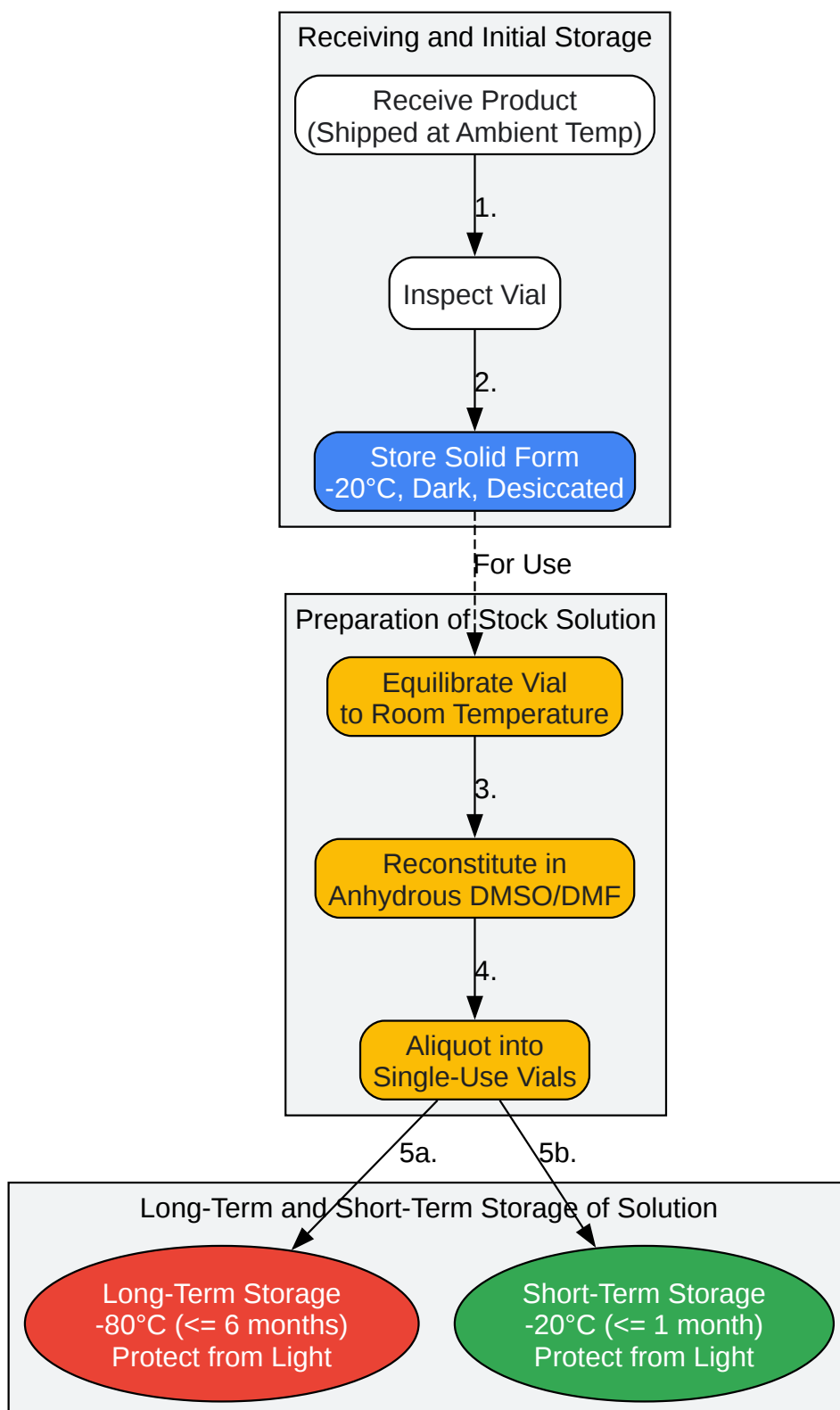
3.2. Preparation and Storage of Stock Solutions

- **Concentration:** Prepare a concentrated stock solution (e.g., 10 mM in DMSO). This minimizes the volume of organic solvent introduced into aqueous experimental systems.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.[\[3\]](#)
- **Storage:** Store the aliquots in tightly sealed, light-protected vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)
- **Usage:** When needed for an experiment, remove a single aliquot and allow it to thaw at room temperature. For in vivo experiments, it is recommended to use freshly prepared working solutions on the same day.[\[8\]](#)

Visualization of Workflow and Key Relationships

Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for receiving, storing, and preparing **Cyanine5.5 alkyne chloride** for experimental use.



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Caption: Recommended workflow for **Cyanine5.5 alkyne chloride** handling.

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References

- 1. amsbio.com [amsbio.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Cyanine5 алкин | CAS#:1223357-57-0 [ru.lumiprobe.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. probes.bocsci.com [probes.bocsci.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: Storage and Handling of Cyanine5.5 Alkyne Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12278790#storage-conditions-for-cyanine5-5-alkyne-chloride]

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